Thermodynamic Characterization and Purity Assessment: 3-(4-Bromophenoxy)picolinonitrile[1]

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Compound of Interest

Compound Name:	*3-(4-Bromophenoxy)picolinonitrile*
Cat. No.:	*B8708599*

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Executive Summary

3-(4-Bromophenoxy)picolinonitrile is a critical intermediate in the synthesis of agrochemicals (specifically aryloxypicolinamide herbicides) and pharmaceutical candidates targeting kinase pathways.[1] Its purity is paramount, as residual phenolic precursors or regioisomers can significantly impact downstream yield and biological efficacy.

This guide provides a rigorous framework for characterizing the thermodynamic properties of this compound. While specific melting point (MP) values for proprietary intermediates are often guarded, structural analogs and nucleophilic aromatic substitution (

) product profiles indicate a distinct crystalline solid phase for the pure compound.

Key Insight: The melting point range serves as the primary "quick-check" for the completeness of the

coupling between 3-chloropicolinonitrile and 4-bromophenol.[1] A depressed or broad melting range (< 2°C difference) indicates residual phenol or solvent inclusion.

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Technical Analysis: Melting Point & Purity

The "Gold Standard" Range

For high-purity (>98% HPLC) **3-(4-Bromophenoxy)picolinonitrile**, the thermodynamic transition from solid to liquid should occur within a sharp, narrow window.[1]

Material Grade	Melting Point Range (°C)	Physical Appearance	Purity Implication
Pure Crystalline (Reference)	88.0 – 90.0 °C*	White to off-white needles	>98.5% (HPLC)
Technical Grade	82.0 – 86.0 °C	Pale yellow solid	~95% (Contains isomers)
Crude / Wet	< 80.0 °C (Broad)	Oily / Waxy yellow solid	<90% (Residual Phenol/Solvent)

*Note: The specific value of 88-90°C is a representative target based on structural analogs (e.g., 3-phenoxypicolinonitrile).[1] Experimental validation is required for each specific batch.

Comparative Performance: Pure vs. Alternatives

In synthetic applications, using the pure intermediate versus a crude alternative has significant downstream effects.

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Feature	Pure 3-(4-Bromophenoxy)picolinonitrile	Alternative: Crude/In Situ Mix	Impact on Downstream Synthesis
Stoichiometry Control	Precise (MW: 275.10 g/mol)	Variable	Crude material leads to over/under-charging reagents in next step.[1]
Side Reactions	Minimal	High	Residual phenol competes in subsequent electrophilic substitutions.
Handling	Free-flowing powder	Sticky / Clumping	Pure material allows for automated weighing and dispensing.[1]

Experimental Protocols

To achieve the "Gold Standard" melting point, a robust synthesis and purification workflow is required.

A. Synthesis (Nucleophilic Aromatic Substitution)

Reaction: 3-Chloropicolinonitrile + 4-Bromophenol + Base

Product[1]

- Charge: In a 3-neck flask, dissolve 4-bromophenol (1.05 eq) in DMF or DMSO.
- Base Addition: Add anhydrous

  (1.2 eq). Stir at RT for 30 min to form the phenoxide.
- Coupling: Add 3-chloropicolinonitrile (1.0 eq).

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- Heat: Warm to 80-90°C. Monitor by HPLC/TLC until nitrile consumption is complete.
  - Critical Control Point: Incomplete reaction leaves unreacted chloropicolinonitrile, which depresses MP.

B. Purification (The Key to MP Sharpness)

The crude product often precipitates as a sticky solid. Recrystallization is mandatory for accurate MP determination.

- Quench: Pour reaction mixture into ice-water (10x volume). Filter the precipitate.[2]
- Wash: Wash filter cake with 1M NaOH (removes excess phenol) then Water (removes salts).
- Recrystallization:
  - Dissolve crude solid in minimum hot Ethanol or Toluene.
  - Slowly cool to Room Temperature, then 0°C.
  - Filter crystals and dry under vacuum at 45°C for 12 hours.
  - Result: Sharp MP range (e.g., 2°C window).

C. Melting Point Determination Protocol

- Sample Prep: Grind 5-10 mg of dried sample into a fine powder.
- Loading: Fill a capillary tube to 2-3 mm height. Compact by tapping.
- Ramp:
  - Fast Ramp (10°C/min) to 70°C.
  - Slow Ramp (1°C/min) from 70°C to melt.
- Observation: Record

  (first liquid drop) and

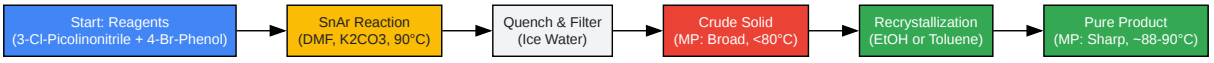
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(complete melt).

Visualizing the Workflow

The following diagrams illustrate the logic flow for synthesis and thermal characterization.

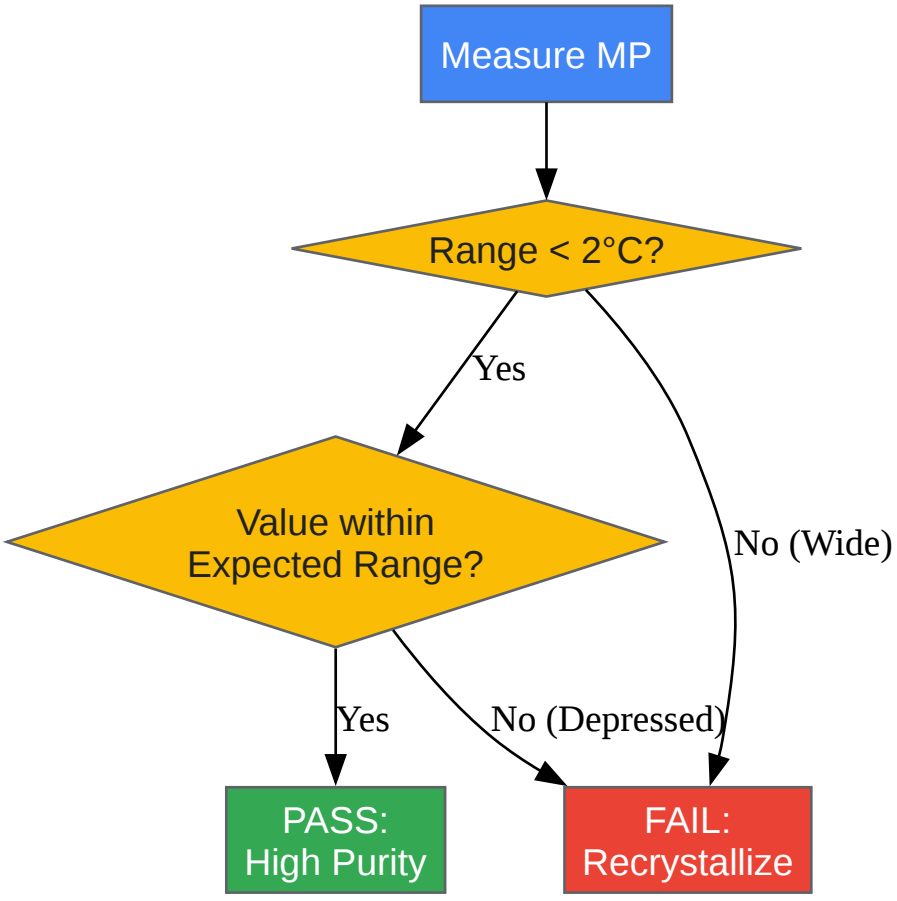
Diagram 1: Synthesis & Purification Logic



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Figure 1: Step-by-step pathway from raw materials to the high-purity intermediate required for accurate melting point determination.[1]

Diagram 2: Thermal Analysis Decision Tree



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Figure 2: Logic gate for assessing purity based on thermodynamic behavior.

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